

The Role of 1,3-Dioxolane-2-methanol in Advancing Green Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dioxolane-2-methanol

Cat. No.: B150767

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The paradigm of modern chemistry is increasingly shifting towards sustainability, with the principles of green chemistry serving as a guiding framework for the development of environmentally benign chemical processes and products. Within this context, **1,3-Dioxolane-2-methanol** and its derivatives have emerged as significant players, offering versatile solutions as green solvents, biofuel additives, and valuable intermediates derived from renewable feedstocks. This technical guide provides a comprehensive overview of the synthesis, applications, and physicochemical properties of **1,3-Dioxolane-2-methanol**, underscoring its pivotal role in the advancement of sustainable chemical practices.

Physicochemical and Toxicological Profile

A thorough understanding of the physical, chemical, and safety properties of **1,3-Dioxolane-2-methanol** is fundamental to its application in green chemistry.

Property	Value	Reference
Molecular Formula	C4H8O3	[1][2][3]
Molecular Weight	104.10 g/mol	[1][2][3]
Appearance	Colorless liquid	[1]
Boiling Point	Relatively high	[1]
Solubility	Miscible with water and polar organic solvents	[1][2]
Density	~1.062 g/mL at 25 °C	
Flash Point	79 °C (closed cup)	
XLogP3	-0.8	[2][3]
Stability	Stable under normal conditions, sensitive to strong acids or bases	[1]

Toxicological Information:

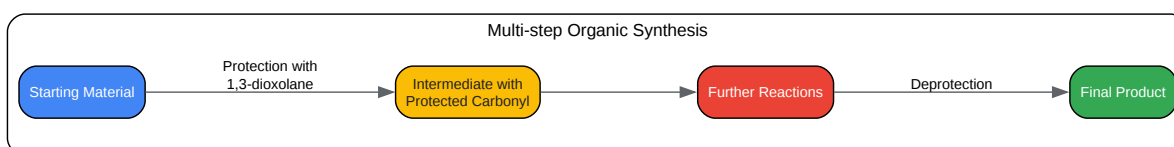
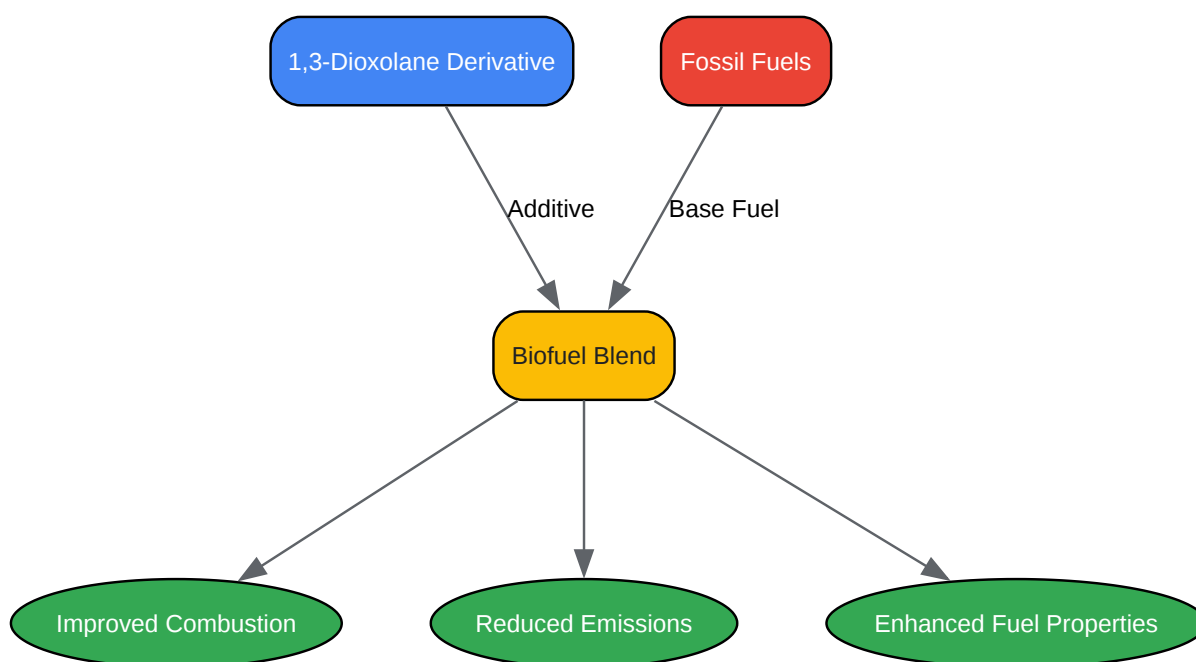
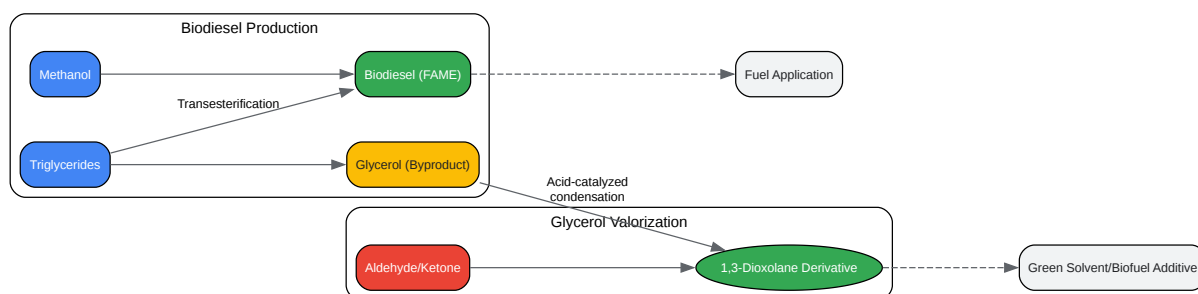
While **1,3-Dioxolane-2-methanol** is explored for green applications, it is not without potential hazards. It is classified as a combustible liquid and can be harmful if swallowed.[3] It may also cause skin and serious eye irritation, as well as respiratory irritation.[3] Some studies indicate that its use in biochemical experiments may be limited due to potential toxicity.[2] However, related compounds are noted for their low toxicity, which is a desirable characteristic for green solvents.[4] Further research into its toxicology and biodegradability is crucial for a complete environmental impact assessment. One study on a structurally similar compound, 2-methyl-2-(2-methylpropyl)-1,3-dioxolane-4-methanol, concluded that it is not readily biodegradable.[5]

Green Synthesis of 1,3-Dioxolane Derivatives: The Glycerol Valorization Pathway

A cornerstone of **1,3-Dioxolane-2-methanol**'s role in green chemistry is its synthesis from glycerol, a major byproduct of the biodiesel industry.[6] This process, known as glycerol

valorization, transforms a low-value waste stream into value-added chemicals, aligning with the principles of atom economy and the use of renewable feedstocks.^[6]

The primary synthetic route involves the acid-catalyzed condensation (acetalization or ketalization) of glycerol with aldehydes or ketones.^{[2][6]} For instance, the reaction of glycerol with acetone yields solketal (2,2-Dimethyl-1,3-dioxolane-4-methanol), a valuable biofuel additive.^[6] Similarly, reacting glycerol with paraformaldehyde can produce a mixture including 4-hydroxymethyl-1,3-dioxolane.^[6] The use of heterogeneous acid catalysts is particularly advantageous as they can be easily separated and reused, enhancing the sustainability of the process.^[6] Research has demonstrated high glycerol conversion rates, with one study reporting an 80.3% conversion using an acidic activated carbon catalyst.^[6]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 1,3-Dioxolane-2-methanol (EVT-300414) | 5694-68-8 [evitachem.com]
- 2. Buy 1,3-Dioxolane-2-methanol | 5694-68-8 [smolecule.com]
- 3. 1,3-Dioxolane-2-methanol | C₄H₈O₃ | CID 294864 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 6. 1,3-Dioxolane-2-methanol | 5694-68-8 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [The Role of 1,3-Dioxolane-2-methanol in Advancing Green Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150767#1-3-dioxolane-2-methanol-s-role-in-green-chemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com